

# Dodecytriphenylphosphonium bromide chemical structure and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dodecytriphenylphosphonium bromide*

Cat. No.: *B093378*

[Get Quote](#)

## Dodecytriphenylphosphonium Bromide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed examination of the chemical properties of **dodecytriphenylphosphonium bromide** (DTPB), a quaternary phosphonium salt. It includes its chemical structure, IUPAC name, and relevant identifiers.

## Chemical Structure and Nomenclature

**Dodecytriphenylphosphonium bromide** is an organic salt composed of a dodecytriphenylphosphonium cation and a bromide anion.<sup>[1][2]</sup> The cation features a phosphorus atom bonded to three phenyl groups and one dodecyl chain.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is dodecyl(triphenyl)phosphonium bromide.<sup>[1]</sup>

Table 1: Chemical Identifiers for **Dodecytriphenylphosphonium Bromide**

Identifier	Value	Source
CAS Number	15510-55-1	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>30</sub> H <sub>40</sub> BrP	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	511.52 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
InChI	1S/C30H40P.BrH/c1-2-3-4-5-6-7-8-9-10-20-27-31(28-21-14-11-15-22-28,29-23-16-12-17-24-29)30-25-18-13-19-26-30;/h11-19,21-26H,2-10,20,27H2,1H3;1H/q+1;/p-1	<a href="#">[1]</a>
InChIKey	NSIFOGPAKNSGNW-UHFFFAOYSA-M	<a href="#">[1]</a>
Canonical SMILES	CCCCCCCCCC--INVALID-LINK--(C2=CC=CC=C2)C3=CC=CC=C3.[Br-]	<a href="#">[1]</a>
Synonyms	n-Dodecyl triphenylphosphonium bromide, Lauryltriphenylphosphonium bromide	<a href="#">[1]</a> <a href="#">[5]</a>

## Structural Visualization

The chemical structure of **dodecyltriphenylphosphonium bromide** can be represented as a central phosphorus atom with a positive charge, covalently bonded to three phenyl rings and a twelve-carbon alkyl chain (dodecyl group). The bromide ion is present as a counter-ion.

Caption: Chemical structure of **dodecyltriphenylphosphonium bromide**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Dodecyltriphenylphosphonium bromide | C<sub>30</sub>H<sub>40</sub>BrP | CID 84955 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dodecyltriphenylphosphonium bromide | 15510-55-1 [chemicalbook.com]
- 3. Decyl(triphenyl)phosphonium - Wikipedia [en.wikipedia.org]
- 4. scbt.com [scbt.com]
- 5. chemwhat.com [chemwhat.com]
- To cite this document: BenchChem. [Dodecyltriphenylphosphonium bromide chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093378#dodecyltriphenylphosphonium-bromide-chemical-structure-and-iupac-name]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)